

1-Eicosene: A Technical Health and Safety Compendium for Research Professionals

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Compound of Interest

Compound Name: 1-Eicosene

Cat. No.: B165122

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **1-Eicosene** (CAS No. 3452-07-1), a long-chain aliphatic hydrocarbon. The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on quantitative data, experimental methodologies, and clear visual representations of safety protocols.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **1-Eicosene** is essential for its safe handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₄₀	[1][2][3][4]
Molecular Weight	280.53 g/mol	[1][2][5]
Appearance	White to off-white solid or colorless liquid at room temperature.	[2][5][6]
Melting Point	26-30 °C	[2][5][7][8]
Boiling Point	151 °C at 1.5 mmHg	[5][7][8]
Solubility	Insoluble in water; soluble in organic solvents like chloroform.	[2][5][6]
Vapor Pressure	0.0000106 mmHg	[9]
Flash Point	> 230 °F (> 110 °C)	[2]

Toxicological Data

Toxicological data is critical for assessing the potential hazards of **1-Eicosene**. While specific quantitative data for pure **1-Eicosene** is limited in publicly available literature, the following information, primarily from studies on similar long-chain alpha-olefins, provides valuable insights.

Endpoint	Result	Species	Method	Source(s)
Acute Oral Toxicity (LD ₅₀)	> 10,000 mg/kg (for a C ₁₈ -C ₂₄ alpha olefin mixture)	Rat	OECD Guideline 425 (presumed)	[9]
Acute Dermal Toxicity (LD ₅₀)	No data available	-	-	[8][10]
Acute Inhalation Toxicity (LC ₅₀)	No data available	-	-	[8]
Skin Irritation/Corrosion	May cause skin irritation.	Not specified	Not specified	[6][9][10]
Eye Irritation/Corrosion	May cause serious eye irritation.	Not specified	Not specified	[10]
Skin Sensitization	Not considered a skin sensitizer.	Guinea pig and Human	Not specified	[9]


Hazard Identification and Classification

Based on available data, **1-Eicosene** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Category	Hazard Statement
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways. [11][12]
Skin Irritation	2 (Presumed)	H315: Causes skin irritation. [10]
Eye Irritation	2A (Presumed)	H319: Causes serious eye irritation.[10]

Signal Word: Danger[11][12]

Hazard Pictogram:

 alt text

Experimental Protocols

Detailed experimental protocols for toxicological studies specific to **1-Eicosene** are not readily available. However, standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are typically employed for regulatory purposes.[6][11][13] The following sections describe the likely protocols for key toxicological endpoints.

Acute Oral Toxicity (OECD Guideline 425: Up-and-Down Procedure)

This method is designed to estimate the LD₅₀ value while minimizing animal use.[7]

- **Test Animals:** Typically, a small number of female rats are used.
- **Housing and Fasting:** Animals are housed in suitable cages and fasted (food, but not water, is withheld) overnight before dosing.
- **Dose Administration:** A single animal is dosed with **1-Eicosene** via gavage. The starting dose is selected based on available information, or a default value is used.
- **Observation:** The animal is observed for signs of toxicity and mortality over a 14-day period.
- **Sequential Dosing:** If the animal survives, the next animal is given a higher dose. If it dies, the next animal receives a lower dose. This sequential process continues until the LD₅₀ can be calculated with a specified level of confidence.
- **Endpoints:** The primary endpoint is mortality. Clinical signs of toxicity are also recorded.

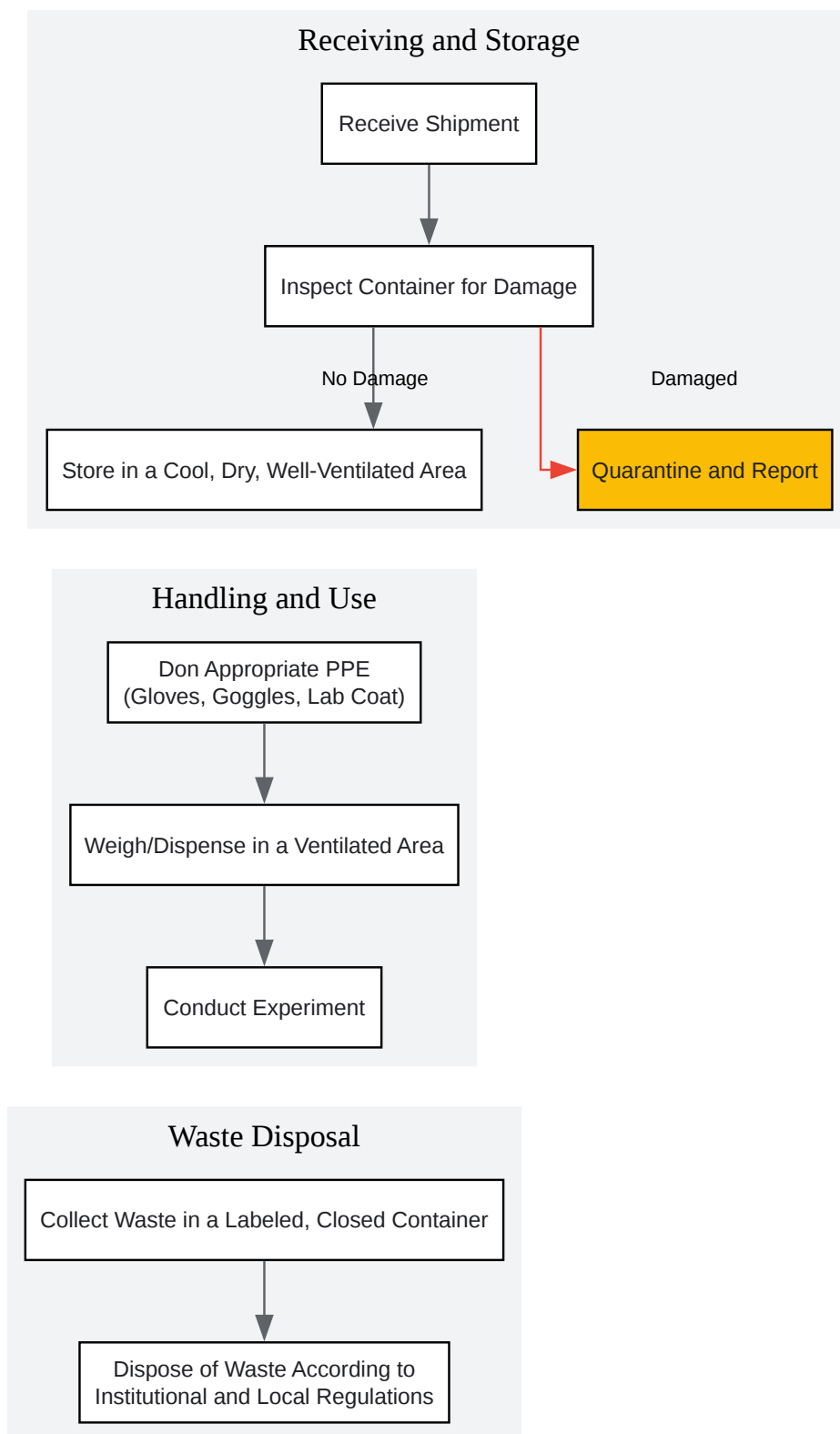
In Vitro Skin Irritation (OECD Guideline 439: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Test System:** A commercially available reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) is used.
- **Application of Test Substance:** A small amount of **1-Eicosene** (as a liquid or molten solid) is applied topically to the surface of the epidermis tissue.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 60 minutes) at 37°C.[\[17\]](#)
- **Rinsing and Post-Incubation:** The test substance is thoroughly rinsed off, and the tissue is incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.[\[17\]](#)
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT assay. The amount of colored formazan produced is proportional to the number of viable cells.
- **Classification:** If the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control, the substance is classified as a skin irritant.[\[16\]](#)[\[18\]](#)

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **1-Eicosene** in a laboratory setting.

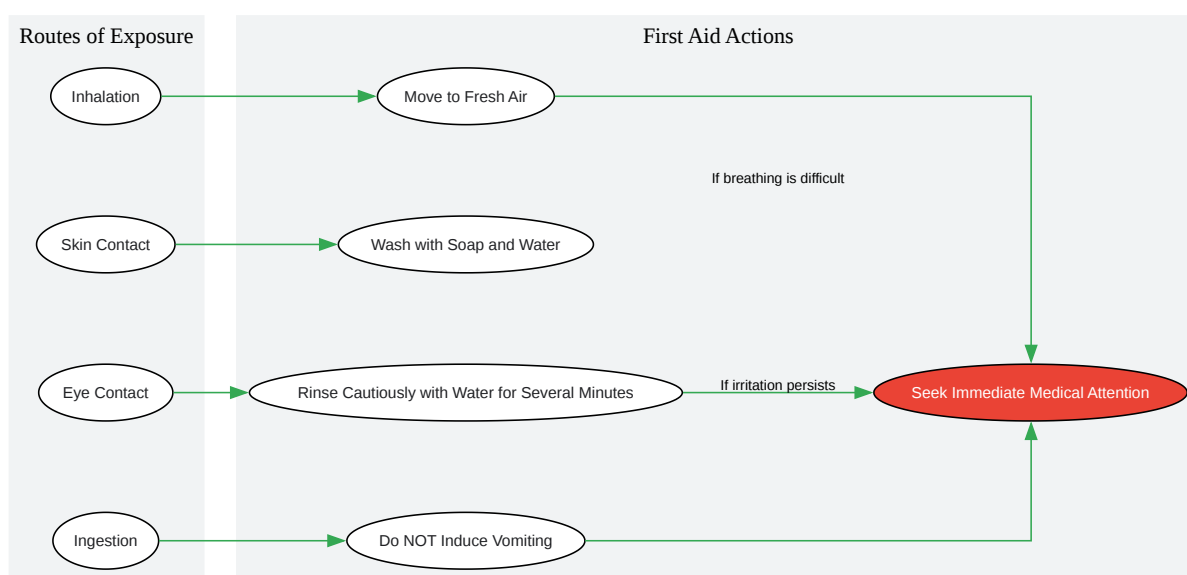


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Caption: Workflow for the safe handling and storage of **1-Eicosene**.

First Aid Measures for Exposure

Immediate and appropriate first aid is crucial in the event of accidental exposure to **1-Eicosene**. The following diagram outlines the recommended first aid procedures for different routes of exposure.



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Caption: First aid measures for **1-Eicosene** exposure.

Personal Protective Equipment (PPE)

When handling **1-Eicosene**, the following personal protective equipment should be worn to minimize exposure:

- Eye/Face Protection: Safety glasses with side shields or goggles.[9][11]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[9][11]
- Respiratory Protection: In poorly ventilated areas or when generating aerosols, a NIOSH-approved respirator may be necessary.[9][11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [11]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Combustion may produce carbon oxides.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.[11]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[11]
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.[9][11]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[9]
- Conditions to Avoid: Extremes of temperature and direct sunlight.[9]

- Incompatible Materials: Strong oxidizing agents.[9][10]
- Hazardous Decomposition Products: Carbon oxides upon combustion.[9]

This guide is intended to provide essential health and safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling **1-Eicosene** and adhere to all institutional and regulatory safety protocols.

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